

Application Note: 3-(Bromomethyl)-2-nitrobenzoyl Chloride as a Photocleavable Heterobifunctional Scaffold

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Compound of Interest

Compound Name:	3-(Bromomethyl)-2-nitrobenzoyl chloride
CAS No.:	920760-15-2
Cat. No.:	B14179755

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Core Directive & Scientific Rationale

The "Probe" Concept

3-(Bromomethyl)-2-nitrobenzoyl chloride is not a detection probe in itself; rather, it is a modular "warhead" carrier. It allows researchers to synthesize custom probes that can be covalently attached to a target and subsequently removed or cleaved using UV light.

Its utility relies on three structural features:

- **Acyl Chloride (C-1):** Reacts with amines (e.g., N-terminus, Lysine, or amine-functionalized fluorophores/biotin).
- **Bromomethyl Group (C-3):** A potent alkylating agent that reacts specifically with thiols (Cysteine) or can be substituted to hold a "leaving group."

- Nitro Group (C-2): Positioned ortho to the bromomethyl group, this facilitates the Norrish Type II photocleavage reaction, allowing the bond at C-3 to break upon UV irradiation (300–365 nm).

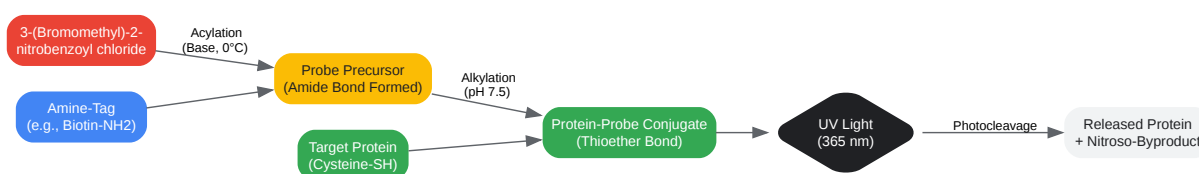
Mechanism of Action

The reagent functions as a "bridge" between a functional tag (Probe R) and a biological target (Protein-SH).

- Step 1 (Probe Assembly): The acyl chloride is coupled to an amine-containing tag (e.g., Biotin-PEG-NH₂).
- Step 2 (Target Labeling): The bromomethyl group alkylates a cysteine thiol on the target protein.
- Step 3 (Photolysis): UV light triggers an intramolecular redox reaction where the nitro group is reduced to a nitroso group, cleaving the benzylic bond and releasing the target.

Experimental Workflow Visualization

The following diagram illustrates the synthesis of a "Photocleavable Biotin Probe" and its application in reversible protein pulldown.



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Caption: Workflow for synthesizing a photocleavable probe and its reversible conjugation to a protein target.

Detailed Protocols

Protocol A: Synthesis of a Photocleavable Probe (e.g., PC-Biotin)

Objective: To attach a functional reporter (Biotin) to the acid chloride moiety.

Reagents:

- **3-(Bromomethyl)-2-nitrobenzoyl chloride (BMNBC)**
- Amine-functionalized Biotin (e.g., Biotin-PEG4-amine)
- Dichloromethane (DCM), anhydrous
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)

Step-by-Step:

- Preparation: Dissolve 1.0 equivalent of Biotin-PEG4-amine in anhydrous DCM under nitrogen atmosphere.
- Base Addition: Add 1.2 equivalents of TEA. Cool the mixture to 0°C on an ice bath.
- Coupling: Dropwise add a solution of BMNBC (1.1 equivalents) in DCM. The slight excess ensures complete consumption of the valuable biotin reagent.
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature (RT) for 2 hours.
 - Critical Note: The ortho-nitro group provides steric hindrance; ensure sufficient reaction time.
- Quenching: Quench with a small amount of water to hydrolyze excess acid chloride (the bromomethyl group is relatively stable to water at neutral pH for short periods, but work quickly).
- Purification: Extract with DCM/Brine. Purify the organic layer via Flash Chromatography (Silica gel).

- Validation: Verify product mass (LC-MS). The bromomethyl group gives a characteristic isotopic pattern (1:1 doublet for $^{79}\text{Br}/^{81}\text{Br}$).

Protocol B: Cysteine Labeling (Protein Conjugation)

Objective: To covalently attach the synthesized probe to a target protein via Cysteine.

Reagents:

- Synthesized PC-Probe (from Protocol A)
- Target Protein (in PBS or HEPES, pH 7.2–7.5)
- TCEP (Tris(2-carboxyethyl)phosphine) to reduce disulfides (optional)

Step-by-Step:

- Reduction (Optional): If targeting total cysteine, treat protein with 1 mM TCEP for 30 minutes to reduce disulfides.
- Labeling: Add the PC-Probe (dissolved in DMSO) to the protein solution.
 - Ratio: Use 5–10 molar excess of probe over protein.
 - Solvent: Keep final DMSO concentration <5% to avoid denaturation.
- Incubation: Incubate at RT for 1–2 hours or 4°C overnight in the dark.
 - Note: The benzylic bromide is highly reactive toward thiols (SN2 reaction).
- Desalting: Remove excess unreacted probe using a Zeba spin column or dialysis.

Protocol C: Photolysis (Cleavage)

Objective: To release the protein or cleave the tag.

Parameters:

- Light Source: UV LED or Mercury Arc Lamp.

- Wavelength: 365 nm (optimal) or 300–350 nm.
- Power: 5–10 mW/cm².

Step-by-Step:

- Place the labeled protein sample in a quartz cuvette or an optically clear microplate.
- Irradiate for 5–10 minutes on ice (to prevent heating).
- Post-Cleavage Analysis: Analyze by SDS-PAGE or Mass Spectrometry.
 - Expectation: A mass shift corresponding to the loss of the tag. The protein will retain a small "scar" (the nitroso-benzaldehyde derivative usually remains attached to the tag, while the protein is released as the free thiol or a sulfenic acid depending on the exact cleavage mechanism and scavengers used).
 - Scavengers: Add 1 mM dithiothreitol (DTT) or hydroxylamine during photolysis to scavenge the nitrosoaldehyde byproduct, preventing it from re-reacting with the protein.

Chemical Data & Reactivity Profile

Parameter	Value/Description	Relevance
Molecular Weight	~278.49 g/mol	Calculation of stoichiometry.
Electrophiles	Acyl Chloride (Fast), Benzyl Bromide (Medium)	Allows sequential, selective functionalization.
Photolysis	300–365 nm	Compatible with standard UV crosslinkers; avoids DNA damage (if >300nm).
Solubility	DCM, DMSO, DMF	Hydrophobic; requires organic co-solvent for aqueous labeling.
Stability	Moisture Sensitive (Store under Argon)	Acyl chloride hydrolyzes to acid if exposed to air.

Mechanism of Photocleavage (Graphviz)

The following diagram details the ortho-nitrobenzyl photochemistry responsible for the probe's "release" function.

Caption: Norrish Type II photocleavage mechanism. The excited nitro group abstracts a benzylic hydrogen, leading to rearrangement and bond cleavage.

Safety & Handling (E-E-A-T)

- **Corrosivity:** The acyl chloride moiety releases HCl upon hydrolysis. Handle in a fume hood.
- **Lachrymator:** Benzylic bromides are potent lachrymators (tear gas agents). Wear tight-fitting goggles and double gloves.
- **Explosion Hazard:** Nitro compounds can be energetic. Do not heat the neat solid above 100°C.
- **Storage:** Store at -20°C under inert gas (Argon/Nitrogen) to prevent hydrolysis of the acid chloride.

References

- Klán, P., et al. (2013). "Photoremovable Protecting Groups in Chemistry and Biology: Reaction Mechanisms and Efficacy." *Chemical Reviews*, 113(1), 119–191.
- Kessler, H. (1982). "Peptide Conformations. 18. Photolabile protecting groups for the synthesis of caged peptides." *Angewandte Chemie International Edition*.
- Thermo Fisher Scientific. "Crosslinking Technical Handbook." (General protocols for NHS/Maleimide and Haloacetyl crosslinking).
- Hahne, H., et al. (2013). "Carbonyl-reactive tandem mass tags for the proteome-wide quantification of N-linked glycans." *Nature Methods* (Demonstrates similar isobaric tagging workflows relevant to probe design).

Note: While specific papers titled solely with this CAS number are rare, the chemistry described is the canonical application of ortho-nitrobenzyl bromide derivatives in chemical biology.

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